

Essential Safety and Logistics for Handling 2-Naphthaleneethanol

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Compound of Interest

Compound Name: 2-Naphthaleneethanol

Cat. No.: B072309

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **2-Naphthaleneethanol**, ensuring both personal safety and environmental compliance.

Chemical Hazard and Physical Properties

2-Naphthaleneethanol is a solid powder that presents several hazards upon exposure. Understanding its properties is the first step toward safe handling.

Table 1: GHS Hazard Classification for **2-Naphthaleneethanol**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation[1][2]
Source: Aggregated GHS information from multiple suppliers.[1]		

Table 2: Physical and Chemical Properties of **2-Naphthaleneethanol**

Property	Value
Molecular Formula	C ₁₂ H ₁₂ O[3][4]
Molecular Weight	172.22 g/mol [1]
Appearance	Solid, powder[4]
Melting Point	66-68 °C[3]
Boiling Point	180-184 °C at 15 mmHg[3]
CAS Number	1485-07-0

Personal Protective Equipment (PPE)

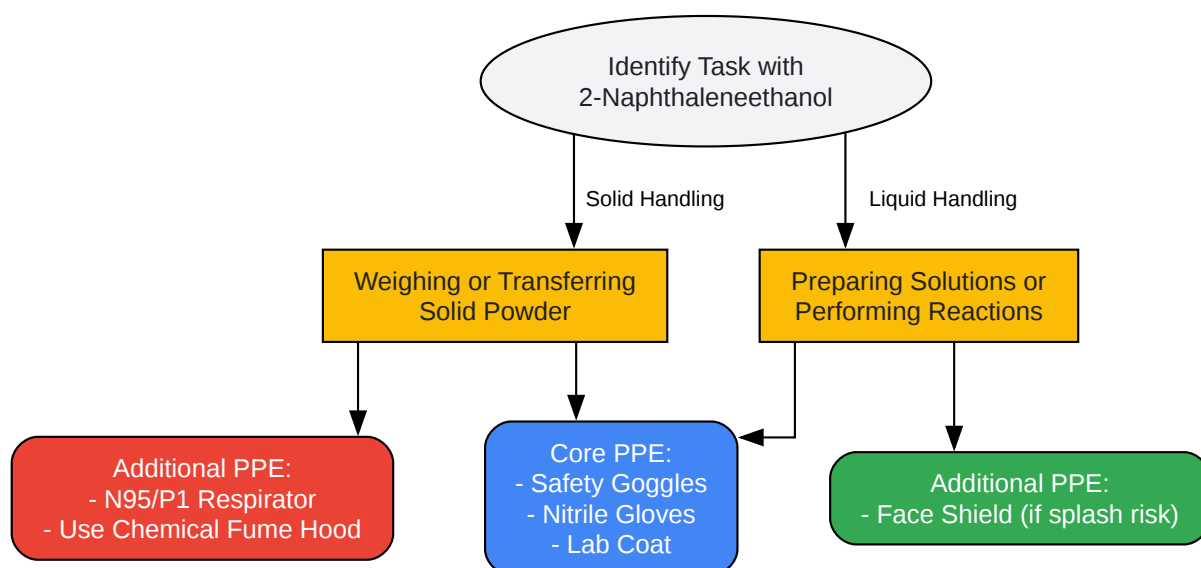
The selection and proper use of PPE are critical to minimize exposure. The required level of PPE depends on the specific handling procedure.

Core PPE Requirements:

- Eye and Face Protection: Chemical safety goggles or glasses with side-shields that conform to EN166 or NIOSH standards are mandatory.[5]
- Skin Protection: A lab coat must be worn. Chemical-resistant gloves (e.g., nitrile) should be used for all handling procedures. Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[5]
- Hand Washing: Hands should be thoroughly washed with soap and water after handling the chemical.

Task-Specific PPE:

- Handling Solids/Dust Generation: When handling the solid powder, especially during weighing or transfer where dust can be generated, respiratory protection is necessary. A type N95 (US) or type P1 (EN 143) dust mask is recommended. All such operations should be performed in a chemical fume hood.[6]
- Handling Solutions/Splash Risk: When working with solutions of **2-Naphthaleneethanol**, a face shield may be required in addition to safety goggles to protect against splashes.



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PPE selection logic for **2-Naphthaleneethanol**.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol minimizes the risk of exposure and contamination.

Preparation and Engineering Controls

- Ventilation: Always handle **2-Naphthaleneethanol** in a well-ventilated area. For procedures that may generate dust or vapors, a certified chemical fume hood is mandatory.[\[6\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[6\]](#)
- Designated Area: Cordon off a specific area on the bench for handling this chemical to prevent cross-contamination.

Handling the Chemical

- Don PPE: Before handling, put on all required PPE as determined by the task.
- Avoid Dust: When handling the solid, use techniques that minimize dust formation.
- Spill Management: In case of a small spill, sweep up the solid material, taking care not to create dust, and place it in a suitable, sealed container for disposal. Do not allow the chemical to enter drains.

Decontamination

- Equipment: All non-disposable equipment used during the process should be thoroughly cleaned.
- Work Area: Decontaminate the designated work area after handling is complete.
- Personal: Remove PPE carefully, avoiding self-contamination. Dispose of contaminated gloves and any other disposable PPE as hazardous waste. Wash hands thoroughly.

Disposal Plan: Waste Management Protocol

Proper disposal is a critical final step to ensure environmental protection and regulatory compliance. All waste containing **2-Naphthaleneethanol** must be treated as hazardous waste.

Waste Segregation and Collection

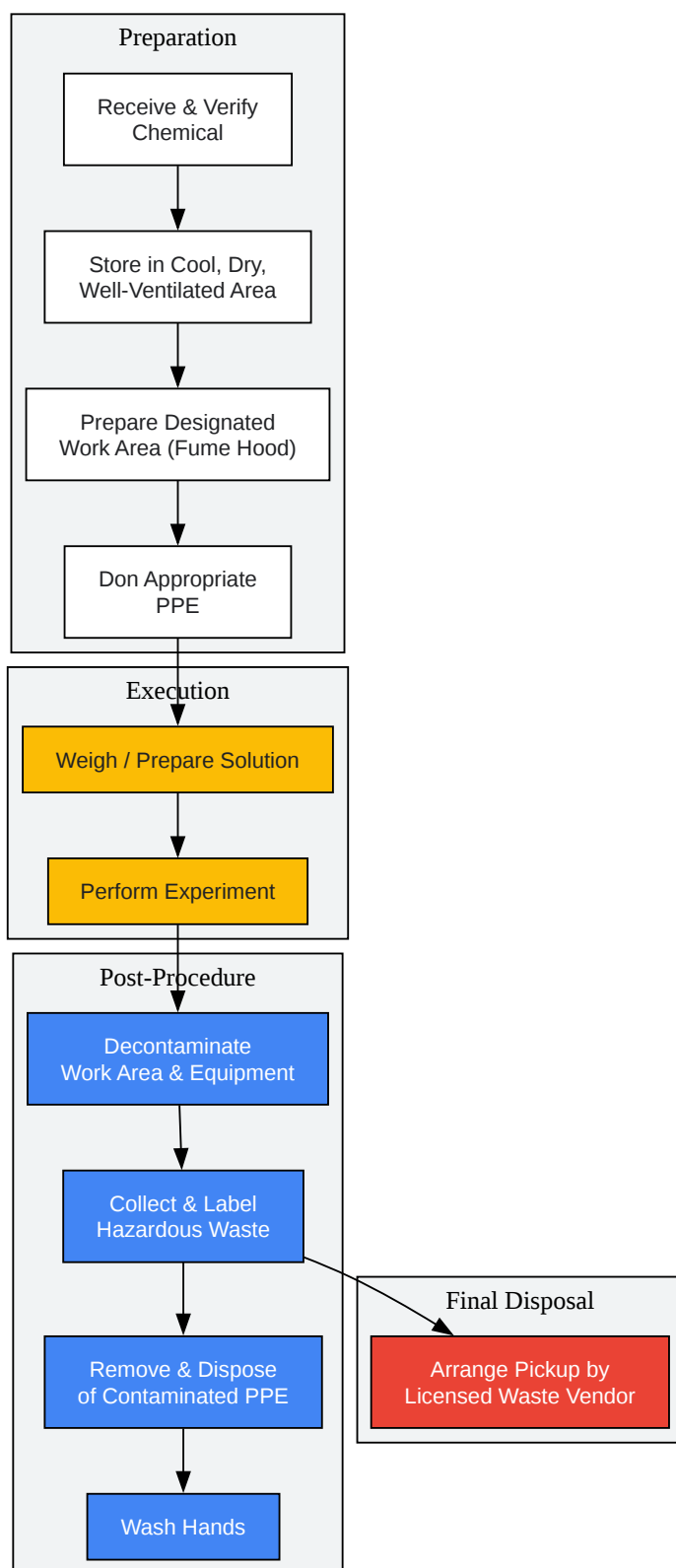
- Solid Waste: Collect unused **2-Naphthaleneethanol** powder and any contaminated solids (e.g., paper towels, spill cleanup material) in a dedicated, clearly labeled, and sealed hazardous waste container.^[7]
- Liquid Waste: Collect solutions containing **2-Naphthaleneethanol** in a separate, compatible, and clearly labeled hazardous waste container.
- Sharps: Contaminated needles or other sharps must be placed in a designated sharps container.

Storage

- Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Ensure containers are kept closed except when adding waste.

Final Disposal

- Dispose of all **2-Naphthaleneethanol** waste through a licensed and approved hazardous waste disposal company.
- Follow all local, state, and federal regulations for hazardous waste disposal.^{[8][9]} Do not pour any waste down the drain or dispose of it with regular trash.



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Workflow for handling **2-Naphthaleneethanol**.

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